

Spectroscopic Data for 9-Bromophenanthrene-d9: An In-depth Technical Guide

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Compound of Interest

Compound Name: 9-Bromophenanthrene-d9

Cat. No.: B15561477

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **9-Bromophenanthrene-d9**, a deuterated analog of 9-Bromophenanthrene. Due to the scarcity of directly published data for the deuterated compound, this guide presents a combination of experimental data for the non-deuterated form and predicted data for its deuterated counterpart, based on established principles of isotopic effects on spectroscopic measurements. Detailed experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data are also provided.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The following sections detail the ^1H and ^{13}C NMR data for 9-Bromophenanthrene and the predicted data for **9-Bromophenanthrene-d9**.

Predicted ^1H NMR Data for 9-Bromophenanthrene-d9

Due to the substitution of all nine protons with deuterium, the ^1H NMR spectrum of **9-Bromophenanthrene-d9** is expected to show no signals, except for a potential residual

solvent peak. The absence of proton signals is a key indicator of successful deuteration.

¹³C NMR Data

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.

Table 1: Experimental ¹³C NMR Chemical Shifts for 9-Bromophenanthrene and Predicted Data for **9-Bromophenanthrene-d9**

Carbon Position	Experimental δ (ppm) for 9-Bromophenanthrene	Predicted δ (ppm) for 9-Bromophenanthrene-d9	Predicted Multiplicity for 9-Bromophenanthrene-d9
1	127.1	~127.0	t
2	127.2	~127.1	t
3	122.8	~122.7	t
4	128.7	~128.6	t
4a	131.9	~131.9	s
4b	130.3	~130.3	s
5	128.7	~128.6	t
6	122.8	~122.7	t
7	127.2	~127.1	t
8	127.1	~127.0	t
8a	130.3	~130.3	s
9	121.3	~121.3	s
10	129.2	~129.1	t
10a	131.2	~131.2	s

Note: The experimental data for 9-Bromophenanthrene is sourced from spectral databases. The predicted data for the deuterated compound considers the typical upfield shift (isotope effect) of ~0.1 ppm for the deuterated carbon and smaller shifts for adjacent carbons. The multiplicity is predicted based on one-bond C-D coupling ($^1J_{CD}$), which results in a triplet (t) for CD groups, and the absence of coupling for quaternary carbons (s).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify functional groups and structural features of a molecule based on the absorption of infrared radiation.

Table 2: Key Experimental IR Absorptions for 9-Bromophenanthrene and Predicted Absorptions for **9-Bromophenanthrene-d9**

Functional Group/Vibration	Experimental Wavenumber (cm ⁻¹) for 9-Bromophenanthrene	Predicted Wavenumber (cm ⁻¹) for 9-Bromophenanthrene-d9
Aromatic C-H Stretch	3100-3000	Absent
Aromatic C-D Stretch	N/A	~2250
Aromatic C=C Stretch	1600-1450	1600-1450
C-H Out-of-plane Bending	900-675	Absent
C-D Out-of-plane Bending	N/A	~750-550
C-Br Stretch	~650	~650

Note: The C-D stretching and bending vibrations are predicted to occur at lower wavenumbers than the corresponding C-H vibrations due to the heavier mass of deuterium.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Predicted Mass Spectrum of 9-Bromophenanthrene-d9

The electron ionization (EI) mass spectrum of **9-Bromophenanthrene-d9** is predicted to show a molecular ion peak cluster at m/z 265 and 267, corresponding to $[M]^+$ and $[M+2]^+$ containing the ^{79}Br and ^{81}Br isotopes, respectively. This is a shift of +9 mass units compared to the non-deuterated compound (m/z 256 and 258).

Table 3: Predicted Key Fragments in the Mass Spectrum of **9-Bromophenanthrene-d9**

m/z	Ion
265/267	$[\text{C}_{14}\text{D}_9\text{Br}]^+$
185	$[\text{C}_{14}\text{D}_8]^+$ (Loss of DBr)
184	$[\text{C}_{14}\text{D}_7]^+$ (Loss of DBr and D)

Experimental Protocols

The following are detailed methodologies for acquiring the spectroscopic data.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **9-Bromophenanthrene-d9** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , Acetone- d_6) in a 5 mm NMR tube.
- ^1H NMR Acquisition:
 - Spectrometer: 400 MHz or higher field NMR spectrometer.
 - Pulse Sequence: A standard single-pulse experiment (e.g., 'zg30').
 - Acquisition Parameters:
 - Spectral Width: 16 ppm
 - Acquisition Time: ~4 seconds
 - Relaxation Delay: 2 seconds
 - Number of Scans: 16-64

- ^{13}C NMR Acquisition:
 - Spectrometer: 100 MHz or higher field NMR spectrometer.
 - Pulse Sequence: A proton-decoupled single-pulse experiment (e.g., 'zgpg30').
 - Acquisition Parameters:
 - Spectral Width: 250 ppm
 - Acquisition Time: ~1-2 seconds
 - Relaxation Delay: 2-5 seconds
 - Number of Scans: 1024 or more, depending on sample concentration.

IR Spectroscopy (ATR Method)

- Sample Preparation: Place a small amount of the solid **9-Bromophenanthrene-d9** directly onto the diamond crystal of the ATR accessory.
- Data Acquisition:
 - Spectrometer: Fourier Transform Infrared (FTIR) spectrometer.
 - Accessory: Attenuated Total Reflectance (ATR) accessory.
 - Acquisition Parameters:
 - Spectral Range: 4000-400 cm^{-1}
 - Resolution: 4 cm^{-1}
 - Number of Scans: 16-32
 - Procedure:
 - Record a background spectrum of the clean, empty ATR crystal.

- Apply the sample to the crystal and ensure good contact using the pressure arm.
- Record the sample spectrum.
- The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

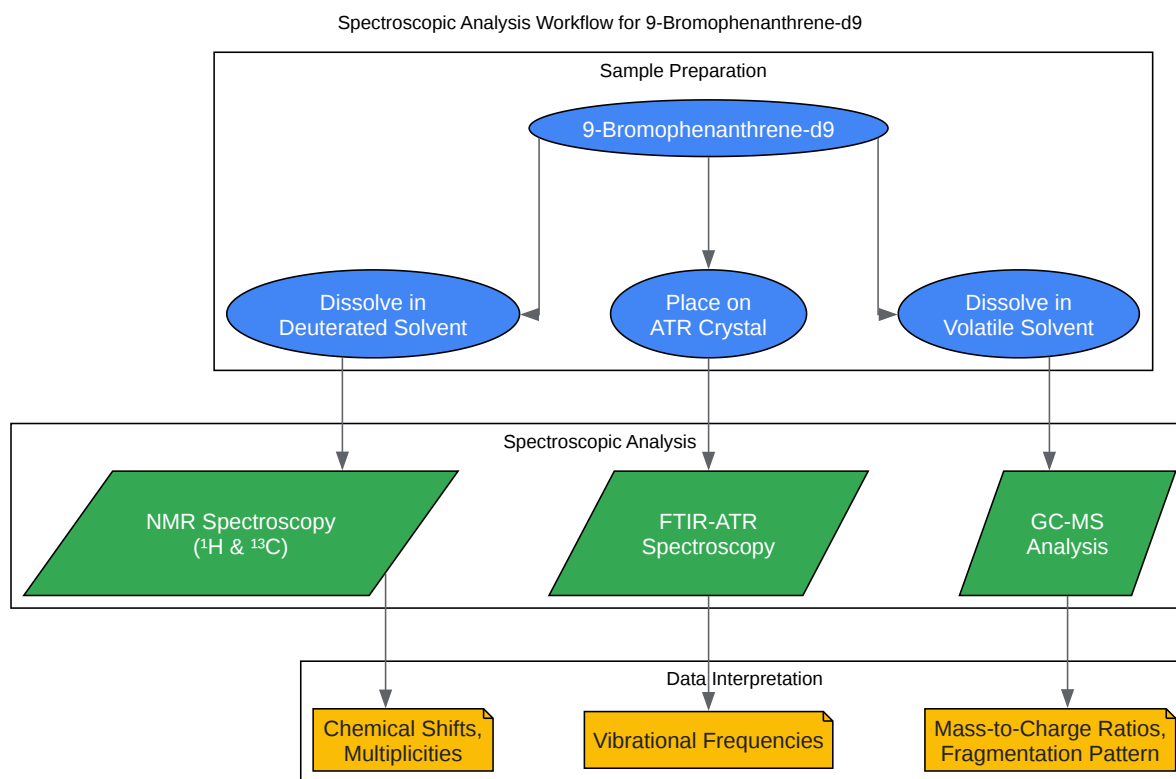
Mass Spectrometry (GC-MS)

- Sample Preparation: Dissolve a small amount of **9-Bromophenanthrene-d9** in a suitable volatile solvent (e.g., dichloromethane, hexane) to a concentration of approximately 10-100 µg/mL.
- Gas Chromatography (GC) Conditions:
 - GC System: A gas chromatograph equipped with a capillary column.
 - Column: A non-polar or semi-polar capillary column (e.g., DB-5ms, HP-5ms), 30 m x 0.25 mm i.d., 0.25 µm film thickness.
 - Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min.
 - Inlet: Splitless injection at 280-300 °C.
 - Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 300 °C.
 - Final hold: 5-10 minutes at 300 °C.
- Mass Spectrometry (MS) Conditions:
 - MS System: A mass spectrometer with an electron ionization (EI) source.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.

- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.

Visualizations

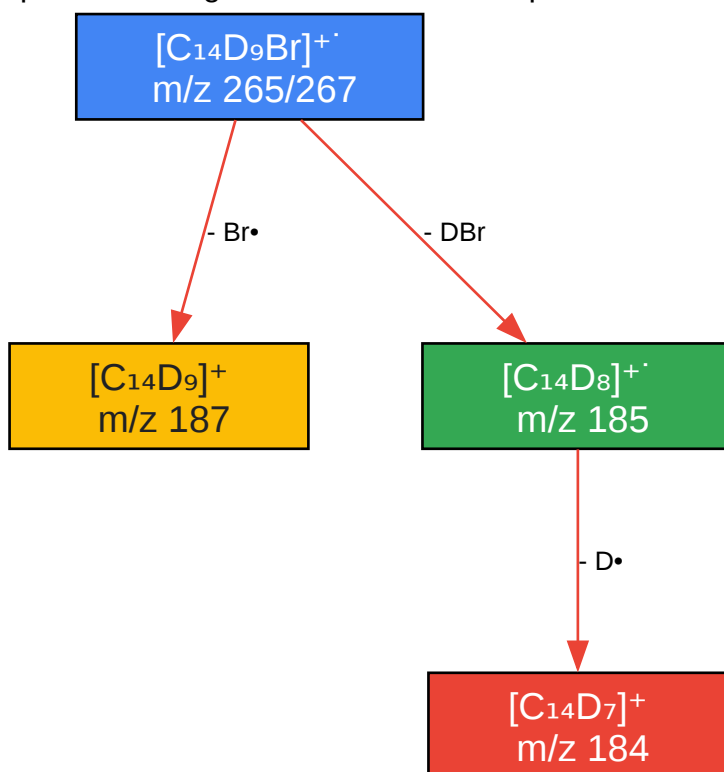
The following diagrams illustrate the workflow of spectroscopic analysis and a proposed mass spectrometry fragmentation pathway.



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Caption: Workflow for the spectroscopic analysis of **9-Bromophenanthrene-d9**.

Proposed EI Fragmentation of 9-Bromophenanthrene-d9



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Caption: Proposed mass spectrometry fragmentation of **9-Bromophenanthrene-d9**.

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